

Application Notes and Protocols for Chromatin Immunoprecipitation (ChIP) Assay with Crebinostat

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Compound of Interest		
Compound Name:	Crebinostat	
Cat. No.:	B1669605	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Crebinostat is a potent, brain-penetrant histone deacetylase (HDAC) inhibitor with significant effects on neuroplasticity and memory enhancement.[1][2] It primarily inhibits class I HDACs (HDAC1, 2, 3) and class IIb HDAC6.[3][4] This inhibition leads to an increase in histone acetylation, particularly on histone H3 and H4 tails, which in turn modulates chromatin structure and regulates the expression of genes involved in synaptic function and cognitive processes.[3] [4] Chromatin Immunoprecipitation (ChIP) is a powerful technique to investigate the in vivo association of specific proteins, such as acetylated histones, with specific genomic regions. These application notes provide a detailed protocol for performing a ChIP assay in cultured neuronal cells treated with Crebinostat to identify genomic loci with altered histone acetylation.

Mechanism of Action

Crebinostat functions by inhibiting the enzymatic activity of HDACs, which are responsible for removing acetyl groups from lysine residues on histone tails. This leads to an accumulation of acetylated histones, a hallmark of transcriptionally active chromatin. The increased histone acetylation induced by **Crebinostat** has been shown to enhance the expression of genes regulated by the cAMP response element-binding protein (CREB), such as Egr1 (early growth response 1), Bdnf (brain-derived neurotrophic factor), and Grn (granulin).[3][4]



Data Presentation

Table 1: In Vitro Inhibitory Activity of Crebinostat against

HDAC Isoforms

HDAC Isoform	IC ₅₀ (nM)	
HDAC1	0.7	
HDAC2	1.0	
HDAC3	2.0	
HDAC6	9.3	
Data sourced from MedchemExpress.[5]		

Table 2: Cellular Activity of Crebinostat in Mouse

Primary Neuronal Cultures

Acetylation Mark	EC ₅₀ (μM)
AcH3K9	0.18
AcH4K12	0.29
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Data represents the half-maximal effective concentration for the induction of histone acetylation after a 24-hour treatment.[3]

Table 3: Effect of Crebinostat on Gene Expression in Mouse Primary Neuronal Cultures



Gene	Regulation
Egr1	Upregulated
Bdnf	Upregulated
Grn	Upregulated
Mapt (tau)	Downregulated
Summary of findings from studies on Crebinostat's effect on gene expression.[3][4]	

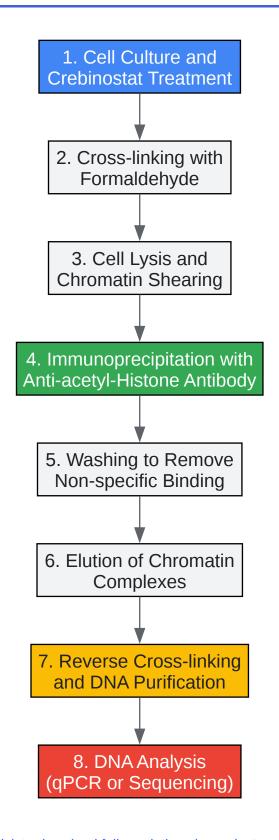
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the signaling pathway affected by **Crebinostat** and the general workflow for the ChIP assay.









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